

Navigating the Safe Disposal of BOC-L-phenylalanine-d5: A Procedural Guide

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Compound of Interest

Compound Name: **BOC-L-phenylalanine-d5**

Cat. No.: **B119890**

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For researchers and professionals in the fast-paced world of drug development, the proper management and disposal of specialized chemical reagents like **BOC-L-phenylalanine-d5** is a critical component of laboratory safety and regulatory compliance. This guide provides a clear, step-by-step procedure for the appropriate disposal of this deuterated amino acid derivative, ensuring the safety of laboratory personnel and the protection of the environment.

Core Disposal Principle: Professional Chemical Waste Management

BOC-L-phenylalanine-d5, like its non-deuterated counterpart, should be treated as a chemical waste product. The primary and recommended method of disposal is to engage a licensed professional waste disposal service.^[1] This ensures that the compound is handled and disposed of in accordance with all applicable federal, state, and local environmental control regulations.^[1] Do not attempt to dispose of this material down the drain or in regular trash.

Step-by-Step Disposal Protocol

- Material Collection:
 - Collect waste **BOC-L-phenylalanine-d5** in a suitable, clearly labeled, and tightly sealed container.
 - The label should prominently display the full chemical name: "**BOC-L-phenylalanine-d5**".

- Storage Pending Disposal:
 - Store the sealed waste container in a designated chemical waste accumulation area.
 - This area should be cool, dry, and well-ventilated.
 - Refer to the product's storage recommendations, which are typically refrigerated (+2°C to +8°C) and desiccated, protected from light.[\[1\]](#)
- Engage a Licensed Disposal Service:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by a licensed chemical waste disposal company.
 - Provide the disposal service with the Safety Data Sheet (SDS) for **BOC-L-phenylalanine-d5**.
- Documentation:
 - Maintain a record of the waste, including the quantity and date of disposal, as per your institution's and local regulatory requirements.

Spill Management

In the event of a spill, the following steps should be taken:

- Ensure Personal Safety: Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Containment: For solid spills, carefully sweep up the material to avoid creating dust and place it into a labeled container for disposal.[\[1\]](#)
- Cleanup: Clean the spill area with an appropriate solvent and cleaning materials. All contaminated materials must also be disposed of as chemical waste.
- Ventilation: Ensure the area is well-ventilated.

Quantitative Data Summary

No specific quantitative data regarding disposal limits (e.g., permissible concentrations in waste streams) were found in the provided safety data sheets. The general guideline is to dispose of the entire quantity of the unused product as chemical waste.

Parameter	Value
UN Number	Not regulated for transport[1]
SARA 302 TPQ	Not subject to reporting[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BOC-L-phenylalanine-d5**.



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Disposal workflow for **BOC-L-phenylalanine-d5**.

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References

- 1. [isotope.com \[isotope.com\]](https://isotope.com)
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